

# AT13148 Technical Support Center: In Vitro Solubility and Formulation Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: AT13148

Cat. No.: B1683962

[Get Quote](#)

This technical support center provides researchers, scientists, and drug development professionals with essential information on the solubility and formulation of **AT13148** for in vitro use. The following troubleshooting guides and frequently asked questions (FAQs) address common issues encountered during experimental workflows.

## AT13148 Solubility Data

**AT13148** is a multi-AGC kinase inhibitor with limited solubility in aqueous solutions.<sup>[1]</sup> It is readily soluble in organic solvents such as DMSO.<sup>[1][2][3]</sup> Proper handling and formulation are critical for obtaining reliable and reproducible results in in vitro assays.

Table 1: Solubility of **AT13148** in Common Solvents

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Source(s)
DMSO	62	197.59	[1]
DMSO	58	184.84	[3]
DMSO	50	-	[4]
DMSO	47.33	150.84	[2]
DMF	30	95.61	[2]
DMSO:PBS (pH 7.2) (1:2)	0.33	1.05	[2]
Water	Insoluble	Insoluble	[1]
Ethanol	Insoluble	Insoluble	[1][3]

Note: Solubility can vary slightly between different batches of the compound.[5] For optimal results, it is recommended to use fresh, anhydrous DMSO as it is hygroscopic and absorbed moisture can reduce the solubility of **AT13148**. [1] Sonication may be required to fully dissolve the compound in DMSO.[3]

## Experimental Protocols

### Preparation of AT13148 Stock Solutions

Objective: To prepare a high-concentration stock solution of **AT13148** in DMSO for subsequent dilution to working concentrations.

Materials:

- **AT13148** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials

- Vortex mixer
- Sonicator (optional)

#### Procedure:

- Determine the desired stock concentration. A common stock concentration is 10 mM to 50 mM in DMSO.
- Calculate the required amount of **AT13148** and DMSO. The molecular weight of **AT13148** is 313.78 g/mol .[2]
  - Example for a 10 mM stock solution in 1 mL of DMSO:
    - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 313.78 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 3.1378 \text{ mg}$
- Accurately weigh the **AT13148** powder and transfer it to a sterile tube.
- Add the calculated volume of anhydrous DMSO to the tube.
- Vortex the solution until the powder is completely dissolved. If necessary, sonicate the solution for a few minutes to aid dissolution.[3]
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C or -80°C. When stored at -20°C, the solution is stable for up to 1 year, and at -80°C, it is stable for up to 2 years.[6]

## Preparation of Working Solutions for In Vitro Assays

Objective: To dilute the high-concentration DMSO stock solution into an aqueous cell culture medium for use in in vitro experiments.

#### Materials:

- **AT13148** DMSO stock solution
- Pre-warmed cell culture medium (e.g., DMEM, RPMI-1640)

- Sterile polypropylene tubes

#### Procedure:

- Thaw the **AT13148** stock solution at room temperature.
- Perform serial dilutions. It is recommended to perform a serial dilution of the stock solution in cell culture medium to reach the final desired concentration. Direct dilution of a high-concentration stock into a large volume of aqueous medium can cause precipitation.
- Maintain a low final DMSO concentration. The final concentration of DMSO in the cell culture medium should be kept low (typically  $\leq 0.5\%$ ) to avoid solvent-induced cytotoxicity.
- Vortex gently after each dilution step to ensure homogeneity.
- Use the working solution immediately. It is not recommended to store aqueous working solutions of **AT13148**.

## Troubleshooting Guide & FAQs

Q1: My **AT13148** precipitated when I diluted it in my cell culture medium. What should I do?

A1: Precipitation upon dilution into aqueous media is a common issue with hydrophobic compounds like **AT13148**. Here are some troubleshooting steps:

- Reduce the final concentration: The working concentration of **AT13148** in many cell-based assays ranges from 1.5 to 3.8  $\mu\text{M}$ .<sup>[2][5]</sup> Attempt to use a lower final concentration if precipitation is observed.
- Perform serial dilutions: Instead of a single large dilution, perform a series of smaller, sequential dilutions in your culture medium. This gradual decrease in DMSO concentration can help maintain solubility.
- Increase the DMSO concentration (with caution): If your experimental system allows, you can slightly increase the final DMSO concentration. However, always include a vehicle control with the same DMSO concentration to account for any solvent effects.

- Consider using a formulation with co-solvents: For challenging situations, a formulation containing solubilizing agents can be prepared. For example, a formulation for in vivo use involves dissolving the DMSO stock in a mixture of PEG300 and Tween 80 before adding the aqueous component.<sup>[1]</sup> A similar approach with biocompatible co-solvents could be adapted for in vitro use, but would require careful validation.

Q2: What is the recommended working concentration of **AT13148** for cell-based assays?

A2: The effective concentration of **AT13148** can vary depending on the cell line and the specific assay. However, GI50 (50% growth inhibition) values are reported to be in the range of 1.5 to 3.8  $\mu\text{M}$  for a panel of cancer cell lines.<sup>[2][5]</sup> It is always recommended to perform a dose-response experiment to determine the optimal concentration for your specific cell line and experimental conditions.

Q3: How should I store **AT13148** powder and stock solutions?

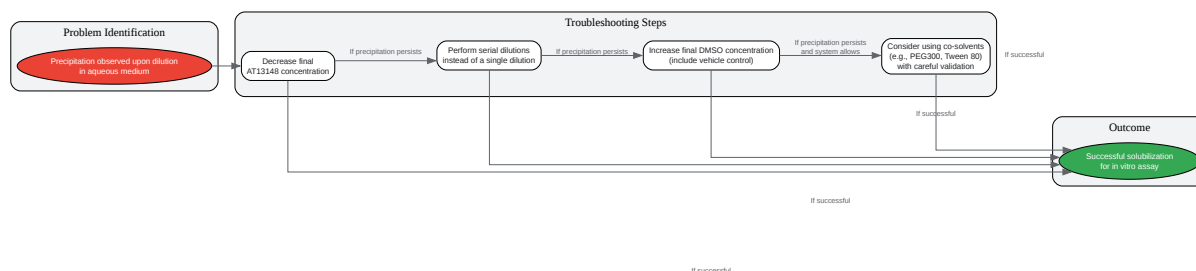
A3:

- Powder: Store the lyophilized powder at  $-20^{\circ}\text{C}$  for up to 3 years or at  $4^{\circ}\text{C}$  for up to 2 years.<sup>[2]</sup>
- DMSO Stock Solutions: Aliquot and store at  $-20^{\circ}\text{C}$  for up to 1 year or  $-80^{\circ}\text{C}$  for up to 2 years.<sup>[6]</sup> Avoid repeated freeze-thaw cycles.<sup>[6]</sup>

Q4: Can I use water or ethanol to dissolve **AT13148**?

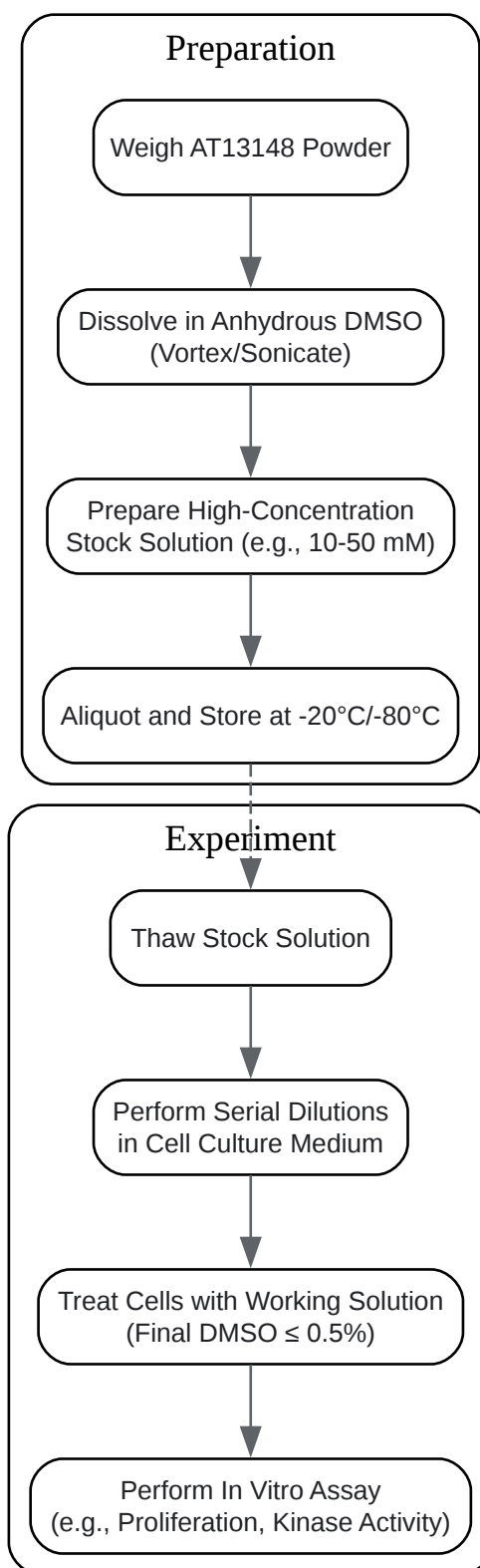
A4: No, **AT13148** is reported to be insoluble in both water and ethanol.<sup>[1][3]</sup> DMSO is the recommended solvent for preparing stock solutions for in vitro use.

## Visual Guides



[Click to download full resolution via product page](#)

Caption: Troubleshooting flowchart for **AT13148** precipitation issues.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for preparing and using **AT13148** in vitro.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. selleckchem.com [selleckchem.com]
- 2. medkoo.com [medkoo.com]
- 3. AT13148 | PKA | S6 Kinase | ROCK | Akt | SGK | TargetMol [targetmol.com]
- 4. AT13148 - Immunomart [immunomart.com]
- 5. selleckchem.com [selleckchem.com]
- 6. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [AT13148 Technical Support Center: In Vitro Solubility and Formulation Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683962#at13148-solubility-and-formulation-for-in-vitro-use]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)